

An In-depth Technical Guide to (2-methoxyphenyl)hydrazine hydrochloride

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Compound of Interest

Compound Name: (2-methoxyphenyl)hydrazine
Hydrochloride

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Abstract

(2-methoxyphenyl)hydrazine hydrochloride is a vital chemical intermediate, primarily recognized for its foundational role in the synthesis of various heterocyclic compounds, most notably indoles via the Fischer indole synthesis. This technical guide provides a comprehensive overview of its chemical structure, formula, and key physicochemical properties. It details a robust experimental protocol for its synthesis from o-anisidine. Furthermore, this document elucidates its significant application in drug development and organic synthesis, with a particular focus on the mechanistic pathway of the Fischer indole synthesis, a cornerstone reaction in medicinal chemistry. Safety and handling protocols are also outlined to ensure its proper use in a laboratory setting.

Chemical Structure and Formula

(2-methoxyphenyl)hydrazine hydrochloride is an aromatic hydrazine salt. The structure consists of a hydrazine group (-NHNH₂) attached to a benzene ring at position 1, and a methoxy group (-OCH₃) at position 2. The hydrochloride salt form enhances its stability and solubility in aqueous solutions.

- Chemical Formula: C₇H₁₁ClN₂O[1]

- IUPAC Name: (2-methoxyphenyl)hydrazine;hydrochloride[1]
- CAS Number: 6971-45-5[1]
- Molecular Weight: 174.63 g/mol [1]

Structure:

Physicochemical Properties

A summary of the key quantitative data for **(2-methoxyphenyl)hydrazine hydrochloride** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ ClN ₂ O	PubChem[1]
Molecular Weight	174.63 g/mol	PubChem[1]
Appearance	White to off-white crystalline solid	CymitQuimica[2]
Melting Point	155 °C	Matrix Scientific
Boiling Point	275.3 °C at 760 mmHg (for the free base)	Sigma-Aldrich
Solubility	Soluble in water	CymitQuimica[2]
pKa (Predicted)	5.54 (most basic)	PubChem
LogP (Predicted)	1.3	PubChem
Topological Polar Surface Area	47.3 Å ²	ChemScene[3]

Experimental Protocol: Synthesis

The synthesis of **(2-methoxyphenyl)hydrazine hydrochloride** is typically achieved through the diazotization of o-anisidine, followed by reduction of the resulting diazonium salt.

Materials and Reagents

- o-Anisidine (C_7H_9NO)
- Concentrated Hydrochloric Acid (HCl, 37%)
- Sodium Nitrite ($NaNO_2$)
- Sodium Sulfite (Na_2SO_3)
- Deionized Water
- Ice

Equipment

- Three-necked round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Thermometer
- Ice bath
- Büchner funnel and filter paper
- Beakers and graduated cylinders

Procedure

Step 1: Formation of the Diazonium Salt

- In a three-necked round-bottom flask equipped with a magnetic stirrer, thermometer, and dropping funnel, dissolve o-anisidine (e.g., 0.1 mol) in a mixture of concentrated hydrochloric acid (e.g., 0.3 mol) and water (e.g., 100 mL).
- Cool the resulting solution to 0-5 °C in an ice bath with continuous stirring.
- Prepare a solution of sodium nitrite (e.g., 0.11 mol) in deionized water (e.g., 50 mL).

- Slowly add the sodium nitrite solution dropwise to the o-anisidine solution, ensuring the temperature is maintained between 0-5 °C. The formation of the deep blue 2-methoxy-phenyl diazonium salt indicates the progression of the reaction.[4]

Step 2: Reduction of the Diazonium Salt

- In a separate beaker, prepare a solution of sodium sulfite (e.g., 0.25 mol) in deionized water (e.g., 200 mL).
- Slowly add the cold diazonium salt solution to the sodium sulfite solution with vigorous stirring. The temperature should be kept low during the initial phase of the addition.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.

Step 3: Hydrolysis and Isolation

- Acidify the reaction mixture by the slow addition of concentrated hydrochloric acid.
- Heat the solution to approximately 40 °C to complete the hydrolysis and formation of the hydrochloride salt.[5]
- Cool the solution in an ice bath to precipitate the **(2-methoxyphenyl)hydrazine hydrochloride**.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a small amount of cold water and then with a suitable organic solvent (e.g., ethanol or diethyl ether) to remove impurities.
- Dry the product under vacuum to obtain **(2-methoxyphenyl)hydrazine hydrochloride** as a crystalline solid.

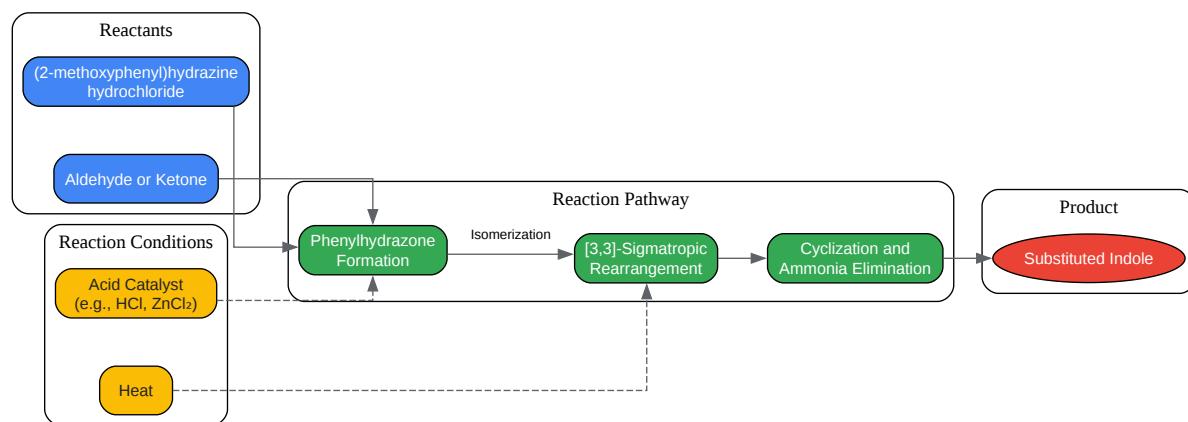
Applications in Drug Development and Organic Synthesis

(2-methoxyphenyl)hydrazine hydrochloride is a cornerstone reagent in the synthesis of indole-containing scaffolds, which are prevalent in a vast array of pharmaceuticals. Its primary utility lies in its application as a key starting material for the Fischer indole synthesis.

The Fischer Indole Synthesis

The Fischer indole synthesis is a classic and versatile method for constructing the indole ring system. The reaction involves the acid-catalyzed cyclization of a phenylhydrazone, which is formed *in situ* from the reaction of **(2-methoxyphenyl)hydrazine hydrochloride** with an aldehyde or a ketone.

The general workflow for this synthesis is depicted below:



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Caption: Workflow of the Fischer Indole Synthesis.

This reaction is instrumental in the synthesis of numerous pharmaceuticals, including triptans for migraine treatment and various anti-inflammatory and anti-cancer agents.

Safety and Handling

(2-methoxyphenyl)hydrazine hydrochloride is a hazardous substance and should be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.[\[6\]](#)
- Handling: Use in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes. Wash hands thoroughly after handling.[\[7\]](#)[\[8\]](#)
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place away from incompatible materials.[\[6\]](#)
- First Aid:
 - Skin Contact: Immediately wash with plenty of soap and water.[\[8\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[8\]](#)
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing.[\[8\]](#)
 - Ingestion: Rinse mouth and seek immediate medical attention.[\[8\]](#)

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

(2-methoxyphenyl)hydrazine hydrochloride is a versatile and indispensable reagent in the fields of organic synthesis and medicinal chemistry. Its role as a precursor in the Fischer indole synthesis enables the construction of a wide range of biologically active molecules. This guide has provided a detailed overview of its chemical properties, a reliable synthesis protocol, and

its primary applications, alongside essential safety and handling information to support its effective and safe use in research and development.

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